

"structure of 2-Chloro-4-methylpyridine-3-carbonitrile"

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Compound of Interest

Compound Name: 2-Chloro-4-methylpyridine-3-carbonitrile

Cat. No.: B1355596

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An In-depth Technical Guide: The Structure, Synthesis, and Characterization of **2-Chloro-4-methylpyridine-3-carbonitrile**

Introduction

2-Chloro-4-methylpyridine-3-carbonitrile is a halogenated heterocyclic compound of significant interest in the field of medicinal chemistry and pharmaceutical development. As a substituted pyridine, its structure offers a versatile scaffold for the synthesis of more complex molecules.^[1] Its primary importance lies in its role as a crucial intermediate in the synthesis of Nevirapine, a non-nucleoside reverse transcriptase inhibitor used in the treatment of HIV-1.^[2] ^[3]^[4]

This guide provides a comprehensive technical overview of **2-Chloro-4-methylpyridine-3-carbonitrile** for researchers, scientists, and drug development professionals. It delves into the compound's core molecular structure, outlines a field-proven synthetic protocol, and details the spectroscopic techniques used for its definitive structural elucidation. The causality behind experimental choices and the interpretation of analytical data are emphasized to provide a complete and practical understanding of this key chemical entity.

Molecular Structure and Physicochemical Properties

The structural identity of a compound is defined by its atomic connectivity and its fundamental physical characteristics. This section details the core structure and key identifiers for **2-Chloro-4-methylpyridine-3-carbonitrile**.

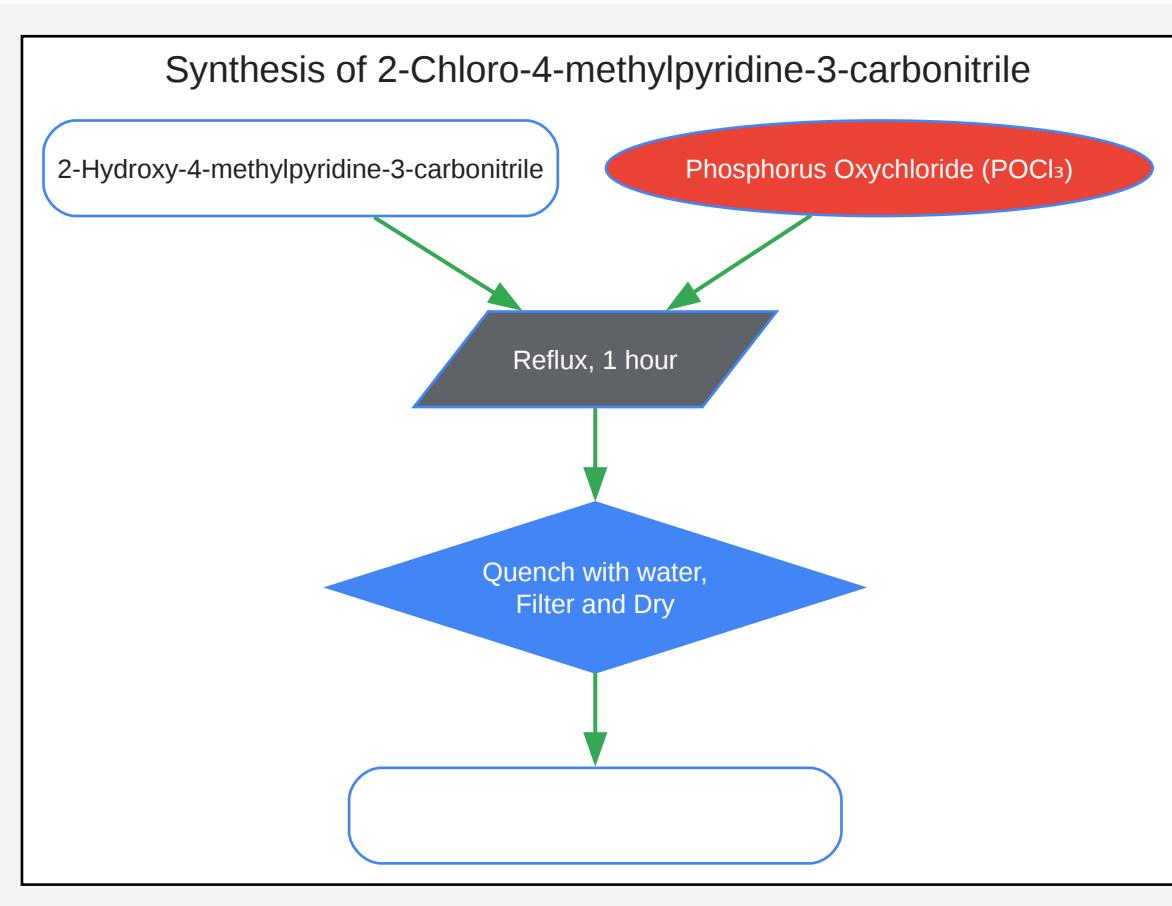
Core Structure and Key Identifiers

The molecule consists of a pyridine ring substituted at the 2, 3, and 4 positions. A chlorine atom is located at the C2 position, a cyano (carbonitrile) group at the C3 position, and a methyl group at the C4 position. This specific arrangement of functional groups dictates its chemical reactivity and utility as a synthetic building block.

Property	Value	Source
IUPAC Name	2-chloro-4-methylpyridine-3-carbonitrile	[5]
CAS Number	65169-38-2	[5] [6]
Molecular Formula	C ₇ H ₅ ClN ₂	[5]
Molecular Weight	152.58 g/mol	[5]
Synonyms	2-Chloro-4-methyl-nicotinonitrile, 2-chloro-4-methyl-3-pyridinecarbonitrile	[5]
Melting Point	109-110 °C	[2] [3]

Structural Visualization

The two-dimensional structure of **2-Chloro-4-methylpyridine-3-carbonitrile** is visualized below, illustrating the spatial relationship of its constituent atoms and functional groups.



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